

Application Note: Precision Formulation of Jeffamine® Polyetheramine Epoxy Systems

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Compound of Interest

Compound Name: (3-Aminopropyl)(2-methoxyethyl)methylamine

CAS No.: 74247-25-9

Cat. No.: B1517037

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Abstract & Scientific Rationale

This guide defines the protocol for utilizing Jeffamine® polyetheramines as curing agents in high-performance epoxy formulations. Unlike cycloaliphatic or amidoamine hardeners, Jeffamines possess a flexible polyether backbone (polypropylene oxide [PPO] or polyethylene oxide [PEO]) that imparts unique toughness, low viscosity, and thermal shock resistance to the cured matrix.

However, their lower reactivity and specific stoichiometric requirements present distinct challenges. This protocol addresses the critical variables of amine hydrogen equivalent weight (AHEW) calculations, kinetic control, and phase compatibility to ensure reproducible, structural-grade thermosets.

Chemical Basis & Selection Logic

The Mechanism

The curing reaction is a nucleophilic addition where the primary amine hydrogens of the Jeffamine attack the oxirane (epoxy) ring. Because Jeffamines are sterically hindered by the methyl group on the alpha-carbon (in PPO-based amines), they react slower than standard amines. This requires specific thermal boosting or acceleration.

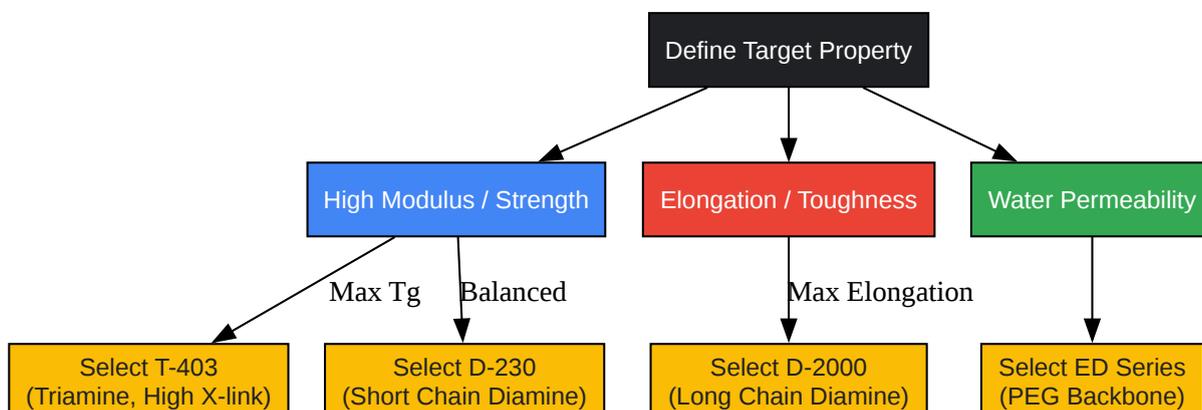
Selection Matrix

Researchers must select the specific Jeffamine grade based on the desired crosslink density () and flexibility.

Series	Backbone	Functionality (f)	Key Property	Typical Application
D-230	PPO	2 (Diamine)	Balance of hardness/flexibility	Coatings, Laminates
D-2000	PPO	2 (Diamine)	High elongation, low modulus	Impact modification, Adhesives
T-403	PPO	3 (Triamine)	High Crosslink Density, Higher	Composites, Structural potting
ED-600	PEO	2 (Diamine)	Hydrophilicity	Breathable coatings, Biocompatible polymers

Decision Logic Diagram

The following logic flow aids in selecting the correct amine based on mechanical requirements.



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Figure 1: Decision matrix for selecting polyetheramine curing agents based on desired physical properties.

Stoichiometry: The Critical Calculation

Failure in epoxy formulations is most often due to incorrect stoichiometry. Unlike polyester resins, epoxy chemistry is not catalytic; it is stoichiometric. You must match the number of active amine hydrogens to the number of epoxide groups.

The Formula

To determine the Parts per Hundred Resin (phr) of hardener required:

Where:

- EEW (Epoxy Equivalent Weight): Grams of resin containing 1 equivalent of epoxide (e.g., standard Bisphenol-A epoxy is ~182-192 g/eq).^[1]
- AHEW (Amine Hydrogen Equivalent Weight): Grams of amine containing 1 equivalent of active hydrogen.^{[1][2]}

Reference Data for Calculations

Component	Approx. MW (g/mol)	Functionality (Active H)	AHEW (g/eq)
D-230	230	4	60
T-403	440	6 (approx)	81
D-2000	2000	4	500
Std Epoxy (DGEBA)	~380	2 (Epoxide groups)	182 - 192 (Check TDS)



Critical Note: Always use the specific EEW printed on your resin container or Certificate of Analysis (CoA), as it varies by batch.

Experimental Protocol

Phase 1: Preparation & Conditioning

Objective: Eliminate moisture and ensure phase compatibility.

- Conditioning: Heat the epoxy resin (Part A) to 40°C for 30 minutes. This lowers viscosity and dissolves any crystallization.
- Jeffamine Check: Ensure Jeffamine (Part B) is clear. If cloudy, it may have absorbed moisture or carbonated (amine blush precursor).
 - Why? Jeffamines are hygroscopic. Water acts as a plasticizer and can cause foaming during cure.

Phase 2: Mixing & Degassing

Objective: Homogenization without air entrapment.

- Weighing: Weigh Part A and Part B into a clean polyethylene or glass container with 0.1g precision based on the calculated phr.
- Primary Mixing: Mix thoroughly for 3-5 minutes using a flat-bottomed spatula or low-shear impeller. Scrape the sides and bottom ("double potting" is recommended for critical assays).
- Degassing: Place the mixture in a vacuum chamber.
 - Apply vacuum until the mixture rises and collapses (approx. 29 inHg).
 - Hold for 2-5 minutes.
 - Note: Jeffamine D-230 has a low viscosity (~9 cPs), facilitating easy air release compared to standard amines.

Phase 3: Curing Schedule

Objective: Achieve full conversion ($\alpha \approx 1$).

Jeffamines react slowly at room temperature. A "step-cure" is required to prevent vitrification before full conversion.

Standard Cure Profile (for D-230/T-403 systems):

- Ambient Stage: 24 hours @ 25°C (Handling strength).
- Ramp: Ramp temperature 2°C/min to 80°C.
- Post-Cure: Hold @ 80°C for 3 hours.
 - Why? This pushes the reaction past the vitrification point, maximizing and mechanical strength.

Accelerator Protocol (Optional): If room temperature cure is strictly required, add Nonylphenol or TETA (Triethylenetetramine) as an accelerator (1-5 phr). Warning: Accelerators will increase yellowing and reduce pot life.

Troubleshooting & Optimization

Amine Blush

Symptom: Waxy, sticky film on the surface; poor inter-coat adhesion.[3][4][5] Cause: Reaction of amine with atmospheric

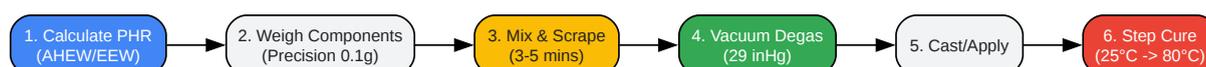
and moisture to form carbamates. Prevention:

- Induction Time: Allow the mixed resin to sit for 15-30 minutes before application. This allows the amine/epoxy adducts to form, which are less likely to blush than free amines.
- Peel Ply: Use a release fabric (peel ply) during cure to strip away any blush formed on the surface.[5]

Exotherm Control

Jeffamines generally exhibit lower exotherm than aliphatic amines, making them safer for large castings. However, for masses >500g, active cooling or slower curing agents (D-2000 blends) may be required to prevent thermal degradation.

Workflow Diagram



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Figure 2: Step-by-step workflow for preparing Jeffamine-epoxy formulations.

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